

Structural Elucidation and Characterization of 2-(4-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-methoxyphenyl)ethanol

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Technical Guide for Drug Development & Application Scientists

Executive Summary

2-(4-Methoxyphenyl)ethanol (CAS: 702-23-8), also known as p-methoxyphenethyl alcohol, is a structural analog of Tyrosol and a key intermediate in the synthesis of isoquinoline alkaloids and cardiovascular agents.^{[1][2]} Its correct characterization is pivotal in drug development to ensure no confusion exists between the stable alcohol and its oxidized impurities (aldehydes) or theoretical tautomers (enols).

This guide provides a rigorous, self-validating workflow for the structural elucidation of this molecule, distinguishing it from potential metabolic byproducts and synthetic impurities.

Part 1: Structural Integrity & Nomenclature^[1] The Target Molecule^[3]

- IUPAC Name: 2-(4-Methoxyphenyl)ethan-1-ol^{[1][2][3][4]}
- Molecular Formula: C

H

O

[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Molecular Weight: 152.19 g/mol [\[1\]](#)
- Key Moiety: p-Disubstituted benzene ring with a methoxy group and a hydroxyethyl chain. [\[1\]](#)

Critical Structural Discrimination: Ethanol vs. Ethenol

A common nomenclature error in rapid screening is the confusion between "ethanol" and "ethenol."

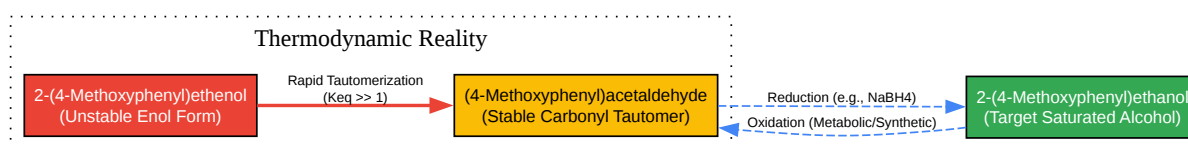
- Target (Ethanol): Ar-CH

-CH

-OH. Stable, saturated alcohol.

- Tautomer (Ethenol): Ar-CH=CH-OH (**2-(4-methoxyphenyl)ethenol**). [\[1\]](#)
 - Stability Alert: This enol species is thermodynamically unstable. It rapidly tautomerizes to (4-methoxyphenyl)acetaldehyde. [\[1\]](#)
 - Detection: If "ethenol" signals are suspected (vinylic protons at 5.0–7.0 ppm), the sample is likely undergoing active degradation or catalytic rearrangement.

DOT Diagram: Tautomeric Equilibrium & Exclusion



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Figure 1: The "Ethenol" form is a transient intermediate. Characterization efforts must focus on distinguishing the stable Alcohol (green) from the Aldehyde oxidation product (yellow).

Part 2: Spectroscopic Elucidation Protocols

Nuclear Magnetic Resonance (NMR) Strategy

Objective: Unambiguous confirmation of the saturated ethyl chain and para-substitution pattern.

Solvent: CDCl₃

(7.26 ppm reference). Instrument: 400 MHz or higher.

Signal Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling ()	Structural Insight
Ar-H (ortho to OMe)	6.80 – 6.90	Doublet (d)	2H	~8.5 Hz	Part of AA'BB' system; electron-rich position. [1]
Ar-H (meta to OMe)	7.10 – 7.15	Doublet (d)	2H	~8.5 Hz	Part of AA'BB' system. [1]
-O-CH	3.79	Singlet (s)	3H	-	Confirms methoxy ether. [1]
-CH -OH	3.82	Triplet (t)	2H	~6.5 Hz	Deshielded methylene next to oxygen. [1]
Ar-CH -	2.81	Triplet (t)	2H	~6.5 Hz	Benzylic methylene. [1]
-OH	~1.5 - 2.0	Broad s	1H	-	Exchangeable (disappears with D O shake). [1]

Validation Check:

- If the triplets at 3.82 and 2.81 ppm appear as doublets or multiplets in the 5.0–7.0 ppm range, the sample is contaminated with the styrene derivative (dehydration product) or the aldehyde.

- C NMR (DEPT-135): Look for two negative peaks (CH) at ~63 ppm (CH₂OH) and ~38 ppm (Ar-CH₃).^[1] The methoxy and aromatic CHs will be positive.

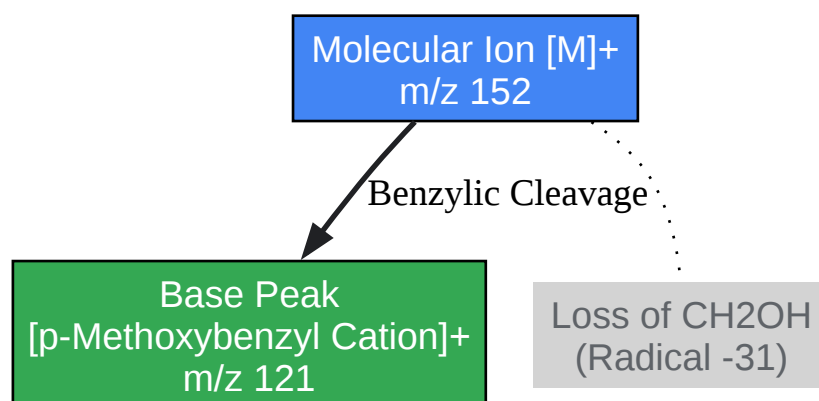
Mass Spectrometry (MS) Fragmentation

Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+).^[1]

Fragmentation Pathway (EI):

- Molecular Ion (M^+): m/z 152 (distinct, stable).
- Base Peak (M^+): m/z 121.^[1]
 - Mechanism:^{[1][6][7][8]} Benzylic cleavage with loss of the hydroxymethyl radical (CH₂OH).
 - Structure: The resulting ion is the resonance-stabilized p-methoxybenzyl cation.^[1]
- Secondary Fragment: m/z 77/78 (Phenyl ring degradation, low abundance).

DOT Diagram: Fragmentation Logic



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Figure 2: Dominant fragmentation pathway in Electron Impact (EI) MS. The formation of the m/z 121 cation is diagnostic for p-methoxybenzyl derivatives.

Infrared Spectroscopy (FT-IR)

Sampling: Neat (ATR) or KBr pellet.[1]

- O-H Stretch: 3300–3400 cm

(Broad, strong).[1] Absence indicates oxidation to aldehyde or etherification.[1]

- C-H Stretch (Alkyl): 2850–2950 cm

[1]

- C-O Stretch (Ether): ~1245 cm

(Asymmetric Ar-O-C stretch).[1]

- C-O Stretch (Alcohol): ~1030 cm

(Primary alcohol).[1]

Part 3: Purity & Stability Profiling (HPLC)

For drug development, quantifying the "ethenol" equivalent (aldehyde impurity) is critical.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase: Isocratic 40:60 Acetonitrile:Water (0.1% Formic Acid).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 275 nm (Absorption max of anisole moiety).

Retention Logic:

- 2-(4-Methoxyphenyl)ethanol (Target): Moderate retention (Polar OH group reduces interaction with C18).[1]
- 4-Methoxyacetaldehyde (Impurity): Lower retention (less polar than alcohol, but often hydrates).
- 4-Methoxystyrene (Dehydration Impurity): High retention (Non-polar alkene).[1]

Part 4: Synthesis & Isolation (Brief)

To generate the standard for characterization:

- Starting Material: 4-Methoxyphenylacetic acid or 2-(4-methoxyphenyl)ethanol (commercial). [1]
- Reduction: Lithium Aluminum Hydride (LiAlH₄) in dry THF.
 - Note: NaBH₄ is insufficient for the acid; use borane-THF or LiAlH₄. [1]
- Quenching: Fieser workup (Water, 15% NaOH, Water).
- Purification: Flash column chromatography (Hexane:Ethyl Acetate 7:3).

References

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Sources

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